

Personal protective equipment for handling Fmoc-Inp-OH

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Compound of Interest

Compound Name: **Fmoc-Inp-OH**

Cat. No.: **B557567**

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Essential Safety and Handling Guide for Fmoc-Inp-OH

For researchers, scientists, and drug development professionals, the safe handling of chemical reagents is paramount to ensuring both personal safety and the integrity of experimental outcomes. This guide provides essential, immediate safety and logistical information for the handling and disposal of **Fmoc-Inp-OH** (N-Fmoc-isonipecotic acid), a building block used in peptide synthesis.[\[1\]](#)

Data Presentation

A summary of the relevant physical, chemical, and hazard properties of **Fmoc-Inp-OH** is presented below. Understanding these properties is crucial for making informed decisions on its proper handling and disposal.

Quantitative Data Summary

Property	Value
CAS Number	148928-15-8 [1] [2]
Molecular Formula	C ₂₁ H ₂₁ NO ₄ [1] [2]
Molecular Weight	351.40 g/mol [1] [2]
Appearance	White to off-white or beige powder/solid [2] [3]
Melting Point	~190 °C [2]
Storage Temperature	Room temperature or 2-30°C [2]
GHS Pictogram	GHS07 (Harmful)
Signal Word	Warning
Hazard Statements	H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation)
Precautionary Statements	P261 (Avoid breathing dust), P280 (Wear protective gloves/eye protection/face protection), P302+P352 (IF ON SKIN: Wash with plenty of soap and water)

Personal Protective Equipment (PPE) Summary

A multi-layered approach to PPE is essential to minimize exposure risk. The following table summarizes the recommended PPE for various laboratory operations involving **Fmoc-Inp-OH**.

Operation	Eye & Face Protection	Hand Protection	Body Protection	Respiratory Protection
Weighing & Aliquoting (Solid)	Chemical safety goggles or a face shield worn over safety glasses.[4][5][6]	Chemical-resistant nitrile gloves; double gloving is recommended.[4][5][6]	Standard laboratory coat.[3][4][5]	Required. Use a NIOSH-approved respirator (e.g., N95) or conduct work in a ventilated enclosure (fume hood).[3][5][6]
Solution Handling & Reactions	Chemical safety goggles.[3][4][7]	Chemical-resistant nitrile gloves.[3][4][7]	Standard laboratory coat.[3][4][7]	Generally not required if handled in a chemical fume hood.[4][5]
Spill Cleanup	Chemical splash goggles and a face shield.[4][5]	Heavy-duty, chemical-resistant gloves (e.g., butyl rubber).[5]	Chemical-resistant apron over a laboratory coat.[5]	Air-purifying respirator with appropriate cartridges.[5]
Waste Disposal	Chemical safety goggles.[5][7]	Chemical-resistant nitrile gloves.[5][7]	Standard laboratory coat.[5][7]	Not generally required if handling sealed containers.

Experimental Protocols

Operational Plan: Step-by-Step Handling Procedures

A systematic approach to handling **Fmoc-Inp-OH** is critical for safety and experimental success.

- Preparation and Engineering Controls:

- Designate a specific work area for handling **Fmoc-Inp-OH**, preferably within a certified chemical fume hood.[6]
- Ensure the work area is clean and free of incompatible materials.
- Verify that an eyewash station and safety shower are readily accessible.
- Assemble all necessary equipment (spatulas, weigh boats, glassware, etc.) before starting.

- Donning PPE:
 - Before handling the compound, put on the appropriate PPE as detailed in the table above. This includes a lab coat, nitrile gloves, and chemical safety goggles.[3][4][7]

- Handling the Solid:
 - Conduct all weighing and transfers of the solid powder inside a chemical fume hood or a ventilated balance enclosure to minimize inhalation risks.[3][4][6]
 - Use a spatula to carefully transfer the desired amount of the compound, avoiding actions that could generate dust.[4]
 - Keep the primary container tightly sealed when not in use.

- Preparing Solutions:
 - When dissolving the solid, slowly add the solvent to the powder to prevent splashing and aerosol generation.[3]
 - If necessary, use gentle vortexing or sonication to achieve complete dissolution.[8]
 - Ensure the chosen solvent is compatible and use appropriate glassware.
 - Clearly label the container with the chemical name, concentration, solvent, and date of preparation.[3]

- Post-Handling:

- After completing the task, decontaminate the work area with an appropriate solvent.
- Properly doff PPE to avoid cross-contamination.
- Wash hands thoroughly with soap and water after removing gloves.[\[6\]](#)

Disposal Plan: Step-by-Step Procedures

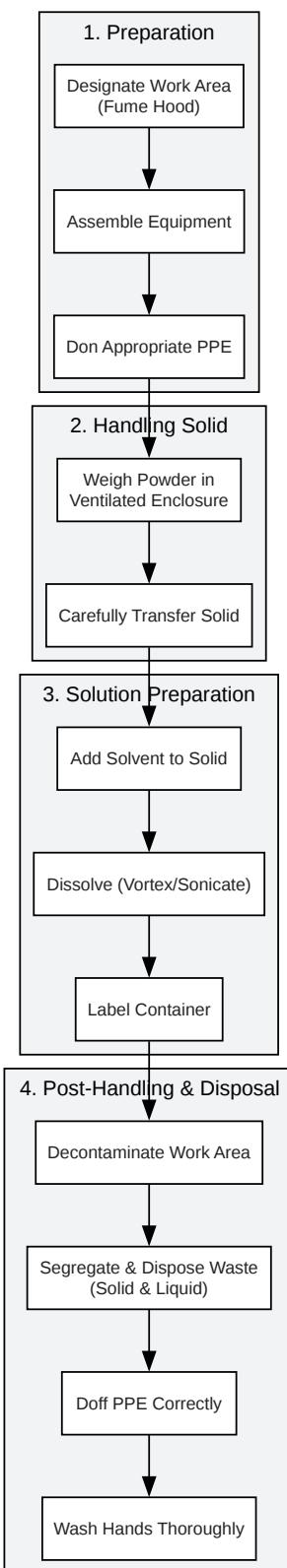
The fundamental principle for the disposal of **Fmoc-Inp-OH** is to treat it, along with any contaminated materials, as hazardous chemical waste.[\[9\]](#)[\[10\]](#) Under no circumstances should this chemical be disposed of down the drain or in regular waste streams.[\[7\]](#)[\[10\]](#)

- Waste Segregation:
 - Keep **Fmoc-Inp-OH** waste separate from other chemical waste streams to prevent unintended reactions.[\[7\]](#)[\[9\]](#)
- Solid Waste Disposal:
 - Collect any unused or expired solid **Fmoc-Inp-OH** and contaminated disposable items (e.g., weigh boats, gloves, paper towels) in a designated, compatible, and sealable hazardous waste container.[\[6\]](#)[\[7\]](#)[\[9\]](#)
 - The container must be clearly labeled with "Hazardous Waste," the full chemical name "**Fmoc-Inp-OH**," and any other identifiers required by your institution.[\[7\]](#)[\[9\]](#)
- Liquid Waste Disposal:
 - Collect all liquid waste, including reaction mixtures, wash solvents (e.g., DMF, DCM), and deprotection solutions (e.g., piperidine in DMF), in a dedicated, sealed, and properly labeled hazardous liquid waste container.[\[6\]](#)[\[7\]](#)[\[9\]](#)
 - The label must identify all chemical constituents and their approximate concentrations.[\[9\]](#)
- Storage and Final Disposal:
 - Store sealed waste containers in a designated, well-ventilated, and secure area away from incompatible materials.[\[7\]](#)

- All waste must be disposed of through your institution's certified Environmental Health and Safety (EHS) department or a licensed chemical waste contractor.[6][7][9]

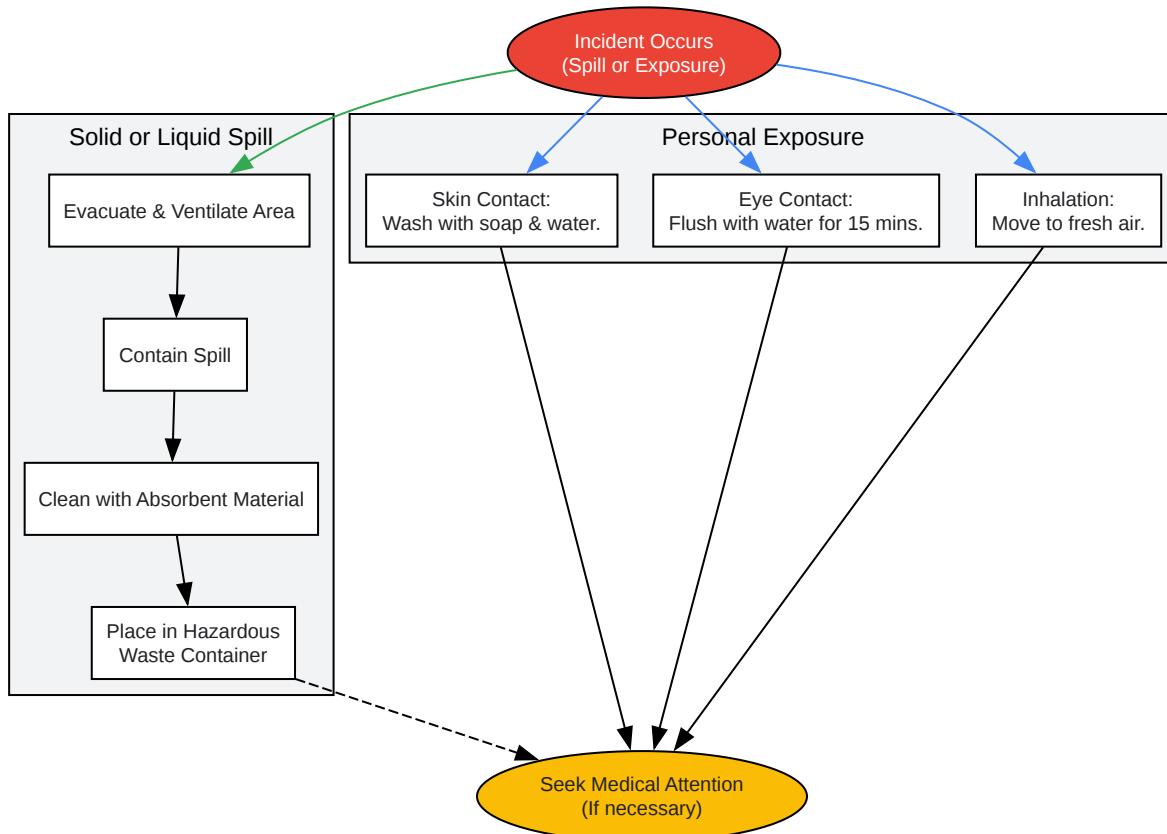
Mandatory Visualization

The following diagrams illustrate the logical workflows for handling **Fmoc-Lnp-OH** safely.



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Caption: A logical workflow for the safe handling of **Fmoc-Inp-OH**.



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Caption: Emergency response protocol for spills or personal exposure.

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